

SHELLSOL T: A Technical Guide for Scientific Research Applications

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Compound of Interest

Compound Name: SHELLSOL

Cat. No.: B1174059

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An in-depth examination of the specifications and applications of **SHELLSOL T**, a high-purity isoparaffinic hydrocarbon solvent, tailored for researchers, scientists, and professionals in drug development.

SHELLSOL T is a synthetic isoparaffinic hydrocarbon solvent characterized by its low odor and high purity.^{[1][2]} It is a clear, colorless liquid with a mild hydrocarbon scent.^[3] Comprised of a mixture of isoparaffinic hydrocarbons, it is noted for its excellent solvency power and controlled evaporation rates, making it a versatile tool in various scientific and industrial applications.^{[3][4]}

Core Specifications

The physical and chemical properties of **SHELLSOL T** are critical for its application in controlled laboratory settings. The following tables provide a comprehensive summary of its key specifications, compiled from various technical and safety data sheets.

Physical Properties

Property	Value	Test Method
Physical State	Clear Liquid	-
Color	Colorless / +30 Saybolt	ASTM D156
Odor	Mild Hydrocarbon / Specific Type	-
Boiling Range	170 - 210°C / 179 - 191°C / 187 - 215°C	ASTM D1078
Density @ 15°C	0.761 kg/L	ASTM D4052
Density @ 20°C	0.761 - 0.81 g/cm³	-
Flash Point	48 - 61°C (closed cup)	ASTM D93
Melting Point	-50°C	-
Auto-Ignition Temperature	430 - 450°C	ASTM E659
Vapor Pressure @ 20°C	0.11 kPa / 5 hPa	Calculated
Viscosity @ 25°C	1.9 mm²/s	ASTM D445
Solubility in Water @ 20°C	0.05 g/l (Insoluble)	-
Refractive Index @ 20°C	1.425	ASTM D1218
Surface Tension @ 20°C	24 mN/m	Du Nouy ring

Chemical Composition & Purity

Component	Value	Test Method
Isoparaffins	> 98% m/m	GC
Naphthenes	< 2% m/m	GC
Aromatics	< 100 mg/kg	SMS 2728
Benzene	< 3 mg/kg	GC
Sulfur	< 0.5 mg/kg	SMS 1897
Polycyclic Aromatics	Not Detectable	-
Heavy Metals	Not Detectable	-
Chlorinated Compounds	Not Detectable	-

Note: Some values are presented as ranges due to variations across different batches and reporting documents.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Applications in Scientific Research

While detailed experimental protocols in peer-reviewed literature are not extensively documented under the trade name "**SHELLSOL T**," its properties make it suitable for a range of laboratory applications. Its primary functions are as a non-polar solvent, a cleaning agent for laboratory equipment, and a component in formulations.

Potential Research Applications:

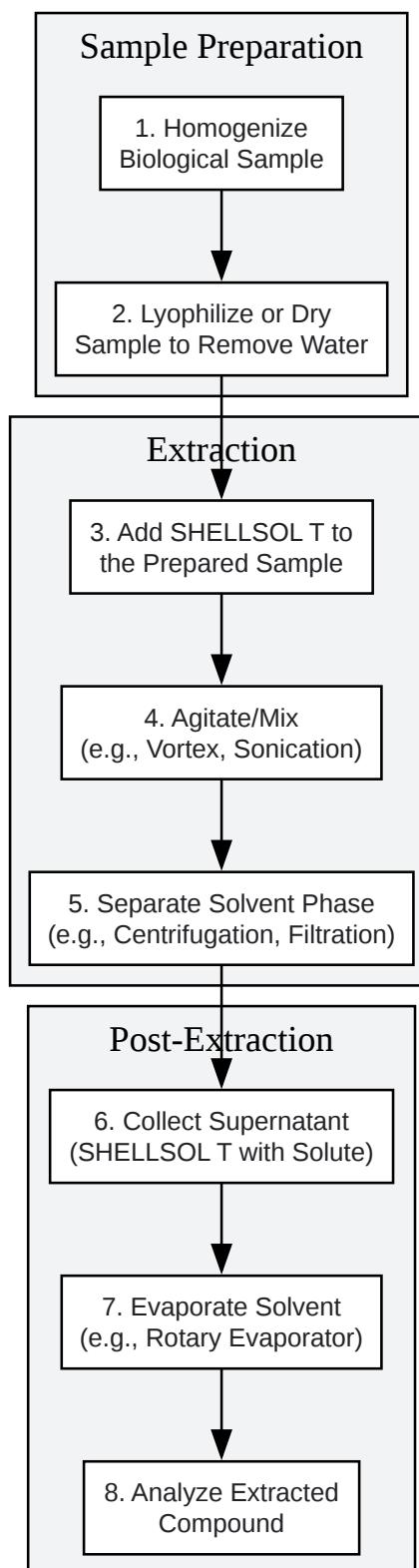
- Extraction: Due to its high solvency for non-polar compounds and low water solubility, **SHELLSOL T** can be employed for the extraction of natural products, lipids, and other hydrophobic molecules from various matrices.
- Chromatography: As a non-polar mobile phase component in normal-phase chromatography techniques. Its controlled evaporation can be beneficial for certain applications.
- Reaction Solvent: For organic synthesis reactions involving non-polar reagents, particularly where a low-odor environment is desirable.

- Cleaning and Degreasing: Its strong solvency for oils and greases makes it an effective agent for cleaning scientific instruments and glassware, ensuring residue-free surfaces critical for sensitive experiments.[3]
- Formulation Component: In the development of non-aqueous formulations, such as coatings, adhesives, and inks for specialized scientific applications.[1][3]

Experimental Protocols

Detailed, universally cited experimental protocols for **SHELLSOL T** in scientific research are not readily available. However, a generalized workflow for its use as an extraction solvent can be outlined.

General Extraction Workflow



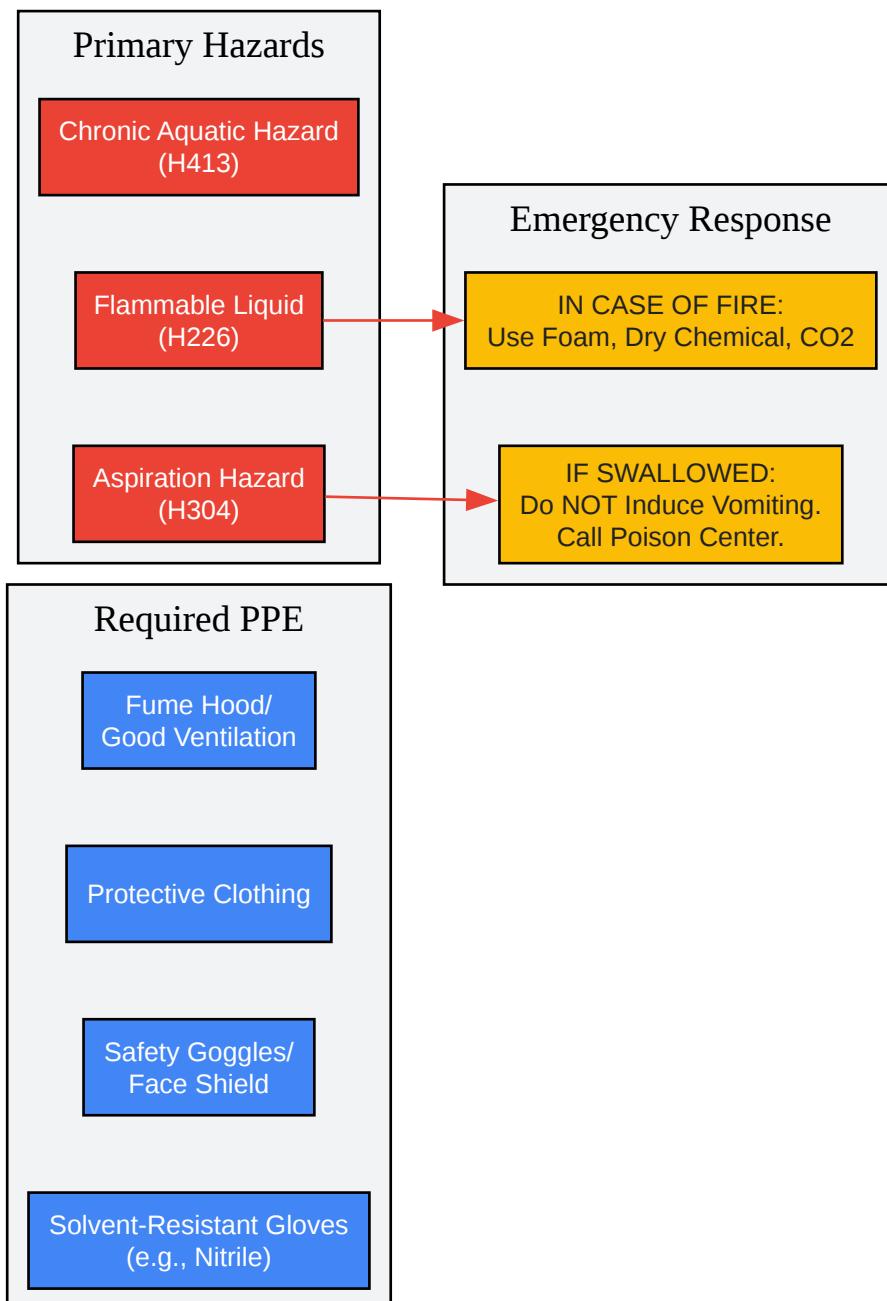
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Caption: Generalized workflow for solid-liquid extraction using **SHELLSOL T**.

Safety and Handling

SHELLSOL T is a flammable liquid and vapor.^{[4][5][6]} Repeated exposure may cause skin dryness or cracking.^[6] It is critical to handle this solvent in a well-ventilated area and to use appropriate personal protective equipment (PPE), including solvent-resistant gloves and safety glasses.^[5]

Hazard Classification and Handling



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Caption: Key hazards, PPE, and emergency response for **SHELLSOL T**.

Storage and Stability

SHELLSOL T should be stored in a cool, dry, well-ventilated area away from sources of ignition.^{[5][6]} Keep containers tightly closed when not in use.^[5] When stored properly, it is expected to be technically stable for at least 12 months.

In conclusion, **SHELLSOL T**'s well-defined chemical and physical properties, combined with its high purity, make it a valuable solvent for various applications in a research setting. While specific protocols may need to be developed and validated by researchers for their unique applications, its characteristics provide a reliable basis for its use in extraction, cleaning, and as a non-polar solvent in chemical synthesis. Adherence to safety protocols is paramount when handling this and any other laboratory solvent.

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